

Application Notes and Protocols: 3,4-Dichloro-4'-ethylbenzophenone in Organic Synthesis

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Compound of Interest

Compound Name: 3,4-Dichloro-4'-ethylbenzophenone

Cat. No.: B1349919

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **3,4-Dichloro-4'-ethylbenzophenone** as a versatile building block in organic synthesis. The content is curated for researchers and professionals in drug development and materials science, offering detailed protocols, data, and visualizations to guide its use in laboratory settings.

Introduction

3,4-Dichloro-4'-ethylbenzophenone is a polysubstituted aromatic ketone. Its structure, featuring a dichlorinated phenyl ring and an ethyl-substituted phenyl ring connected by a carbonyl group, offers multiple reactive sites for further chemical modifications. The chlorine atoms can be targeted for nucleophilic substitution or cross-coupling reactions, while the carbonyl group can undergo a variety of classic transformations. The ethyl group can also be a site for functionalization under specific conditions. These characteristics make it a valuable intermediate in the synthesis of more complex molecules, including potential pharmaceutical candidates and materials for organic electronics. Dichlorobenzophenones, in general, are recognized as important intermediates in the synthesis of agrochemicals and pharmaceuticals.

[1]

Physicochemical and Spectroscopic Data

While extensive experimental data for this specific compound is not widely published, the following table summarizes its basic properties and available spectroscopic information.

Property	Value	Source
CAS Number	844885-28-5	N/A
Molecular Formula	C ₁₅ H ₁₂ Cl ₂ O	N/A
Molecular Weight	279.16 g/mol	N/A

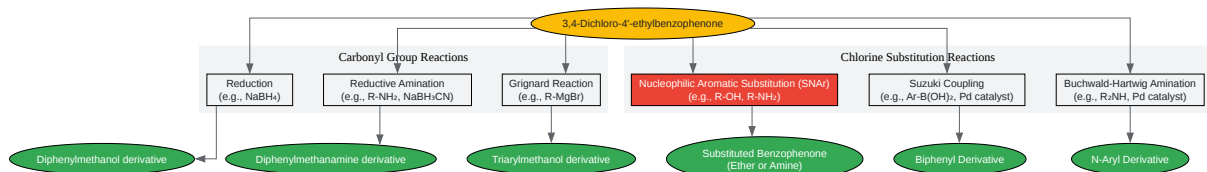
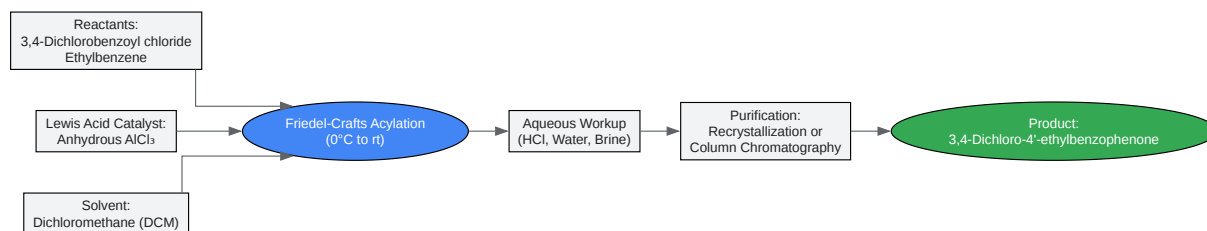
Note: The lack of extensive published data necessitates that some protocols are based on established chemical principles and analogous compounds.

Synthesis of 3,4-Dichloro-4'-ethylbenzophenone

The most common and industrially viable method for the synthesis of benzophenones is the Friedel-Crafts acylation.^{[2][3]} This reaction involves the electrophilic substitution of an aromatic ring with an acyl group, typically in the presence of a Lewis acid catalyst.

General Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis of **3,4-Dichloro-4'-ethylbenzophenone** via Friedel-Crafts acylation.



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